Application Notes and Protocols for In Vitro PTP1B Inhibition Assays

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Compound of Interest

Compound Name: *Ptp1B-IN-18*

Cat. No.: *B14889392*

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These application notes provide a detailed protocol for the in vitro evaluation of Protein Tyrosine Phosphatase 1B (PTP1B) inhibitors, such as **Ptp1B-IN-18**. The described methods are fundamental for the characterization of novel therapeutic agents targeting PTP1B, a key negative regulator in insulin and leptin signaling pathways.[1][2][3][4] Overexpression or hyperactivity of PTP1B is associated with insulin resistance, type 2 diabetes, and obesity.[5][6][7]

Overview of PTP1B Signaling Pathways

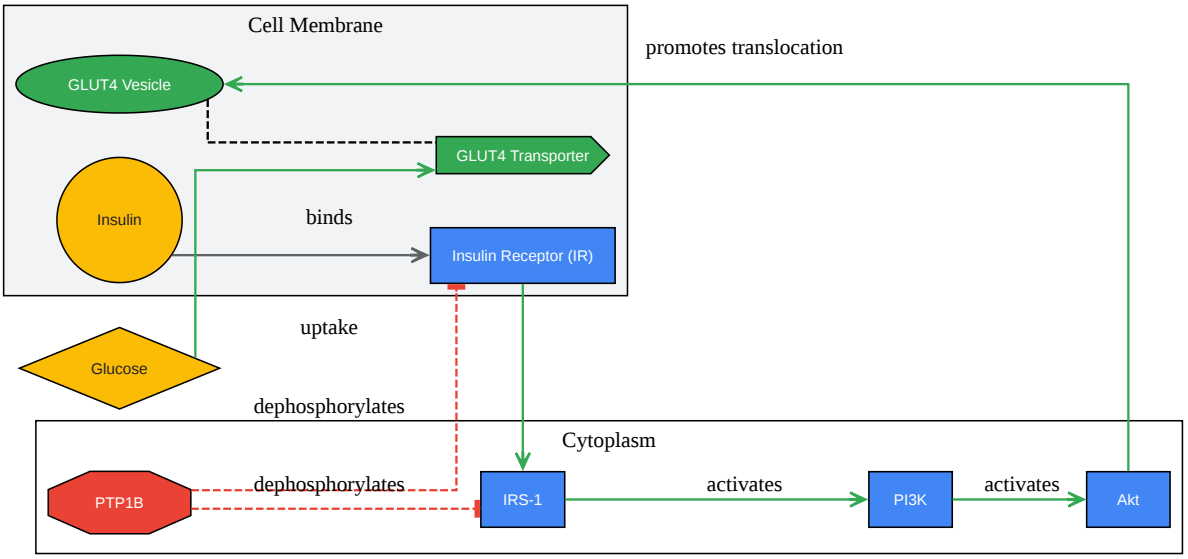
PTP1B plays a crucial role in attenuating signaling cascades initiated by insulin and leptin.[2][8] By dephosphorylating key proteins in these pathways, PTP1B acts as a molecular "off-switch."[2] Understanding these pathways is essential for interpreting the effects of PTP1B inhibitors.

Insulin Signaling Pathway

Upon insulin binding, the insulin receptor (IR) undergoes autophosphorylation, activating it to phosphorylate downstream substrates like Insulin Receptor Substrate-1 (IRS-1).[1][2] This triggers a cascade involving PI3K and Akt, ultimately leading to the translocation of GLUT4 to

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the cell membrane for glucose uptake.[1] PTP1B negatively regulates this pathway by dephosphorylating both the activated IR and IRS-1.[1][2]



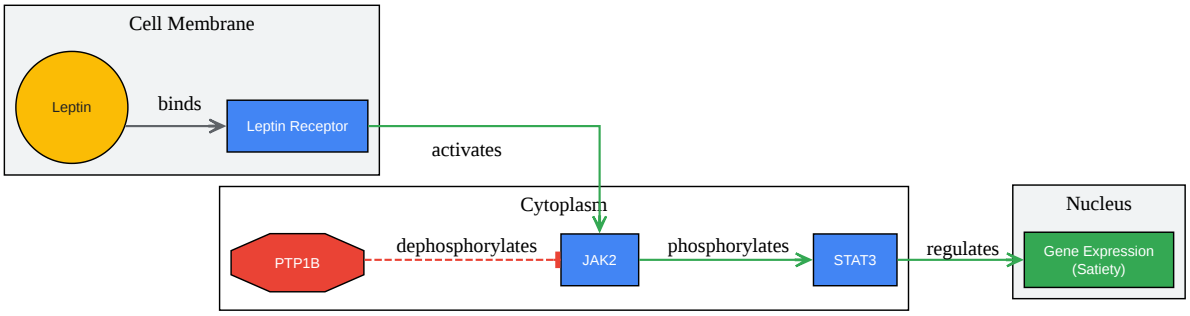
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Caption: PTP1B's negative regulation of the insulin signaling pathway.

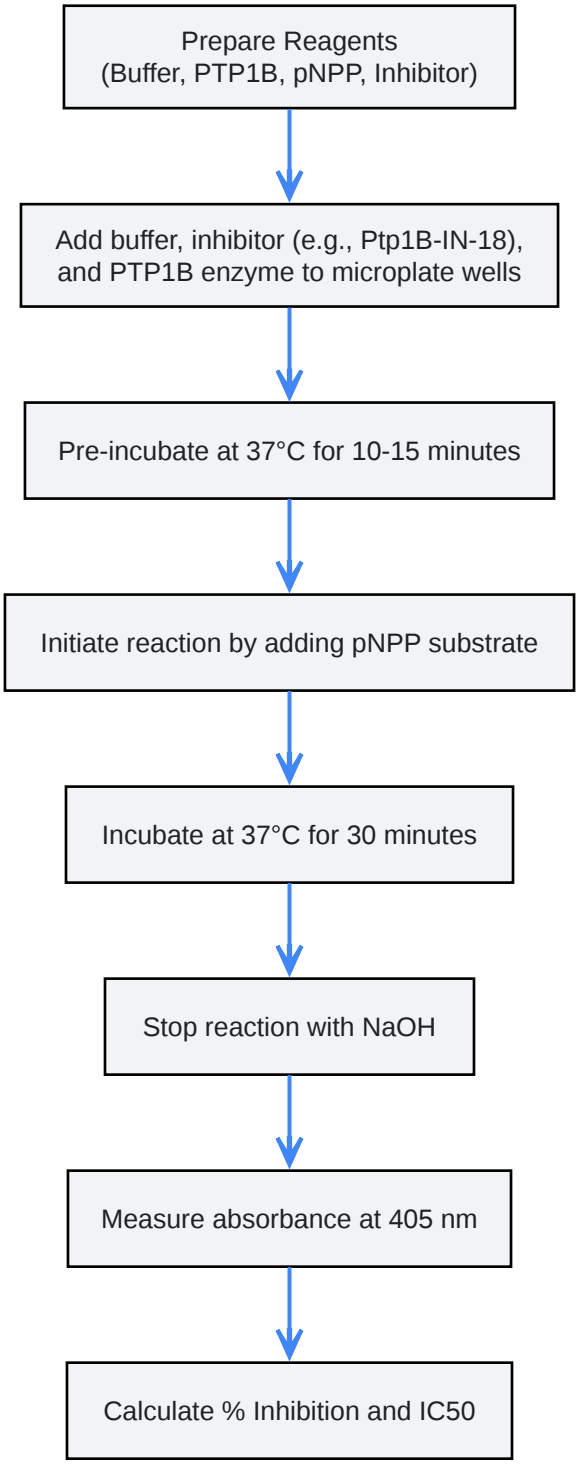
Leptin Signaling Pathway

Leptin binding to its receptor activates the associated Janus kinase 2 (JAK2), which in turn phosphorylates and activates Signal Transducer and Activator of Transcription 3 (STAT3).[9] Activated STAT3 then translocates to the nucleus to regulate gene expression related to satiety and energy expenditure.[5] PTP1B directly dephosphorylates and inactivates JAK2, thereby dampening the leptin signal.[2][9]

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References

- 1. researchgate.net [researchgate.net]
- 2. PTP1B: a double agent in metabolism and oncogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. PTPN1 - Wikipedia [en.wikipedia.org]
- 4. What are PTP1B inhibitors and how do they work? [synapse.patsnap.com]
- 5. mdpi.com [mdpi.com]
- 6. In vitro protein tyrosine phosphatase 1B inhibition and antioxidant property of different onion peel cultivars: A comparative study - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Recent advances in PTP1B signaling in metabolism and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Mechanism of protein tyrosine phosphatase 1B-mediated inhibition of leptin signalling - PubMed [pubmed.ncbi.nlm.nih.gov]

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